

Proper Disposal of FL118-14-Propanol: Essential Safety and Logistical Information

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Compound of Interest

Compound Name: *FL118-14-Propanol*

Cat. No.: *B10861715*

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of chemical waste is paramount in a laboratory setting to ensure the safety of personnel and the protection of the environment. This document provides guidance on the proper disposal procedures for propanol and its derivatives, with a specific focus on **FL118-14-Propanol**.

Important Notice: A specific Safety Data Sheet (SDS) for **FL118-14-Propanol** is not publicly available at this time. The information provided below is based on the general properties of propanol. As **FL118-14-Propanol** is a derivative, its physical, chemical, and toxicological properties may differ. Therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) office for specific disposal instructions tailored to this compound.

General Propanol Disposal Procedures

Propanol, in its various forms (n-propanol and isopropanol), is classified as a flammable liquid and a hazardous waste. Improper disposal can lead to fire hazards, environmental contamination, and regulatory violations.

Waste Identification and Collection:

- **Hazardous Waste Determination:** Due to its flammability, any waste containing propanol must be treated as hazardous waste.

- Segregation: Do not mix propanol waste with other chemical waste streams unless explicitly permitted by your EHS office. Incompatible materials can cause dangerous chemical reactions.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("Propanol Waste"), and the specific concentration or components.
- Containerization: Use a designated, leak-proof, and chemically compatible container for collecting propanol waste. Keep the container tightly sealed when not in use.

Disposal Workflow:

The following diagram outlines the general logical workflow for the disposal of propanol waste.

Propanol Waste Disposal Workflow

Quantitative Data for Propanol (General)

The following table summarizes key quantitative data for n-propanol and isopropanol, which may serve as a reference. Note: These values are for pure propanol and may not be representative of **FL118-14-Propanol**.

Property	n-Propanol	Isopropanol
UN Number	1274	1219
Hazard Class	3 (Flammable Liquid)	3 (Flammable Liquid)
Packing Group	II	II
Flash Point	23 °C (73 °F)	12 °C (54 °F)

Experimental Protocols

While specific experimental protocols for the disposal of **FL118-14-Propanol** are not available, the general principle is to avoid any uncontrolled release into the environment.

Small Spills (in a laboratory fume hood):

- Alert personnel in the immediate area.

- Wear appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a lab coat.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbent material using non-sparking tools and place it in a designated hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Ventilate the area thoroughly.

Large Spills:

- Evacuate the area immediately.
- Contact your institution's EHS office and follow their emergency procedures.

Personal Protective Equipment (PPE)

When handling propanol waste, the following PPE is mandatory:

- Eye Protection: Chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: May be required for large spills or in poorly ventilated areas. Consult your EHS office for specific recommendations.

Disclaimer: This information is intended for guidance purposes only and is not a substitute for professional safety advice. Always prioritize the specific guidelines and procedures established by your institution's Environmental Health and Safety department. The absence of a specific SDS for **FL118-14-Propanol** underscores the importance of seeking expert consultation before handling or disposing of this compound.

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